

# Personal protective equipment for handling 7-Nitro-1-Indanone

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## Compound of Interest

Compound Name: 7-Nitro-1-Indanone

Cat. No.: B573310

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## Essential Safety and Handling Guide for 7-Nitro-1-Indanone

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **7-Nitro-1-Indanone**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with this chemical.

Chemical Identifier:

- IUPAC Name: **7-nitro-1-indanone**
- CAS Number: 183061-37-2
- Molecular Formula:  $C_9H_7NO_3$

Hazard Identification: Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Quantitative Data Summary

For safe handling and storage, it is essential to be aware of the physical and chemical properties of **7-Nitro-1-Indanone**. The following table summarizes key quantitative data.

Property	Value
Physical State	Solid
Appearance	Light yellow solid
Melting Point/Range	38 - 42 °C / 100.4 - 107.6 °F (for 1-Indanone)
Boiling Point/Range	243 - 245 °C / 469.4 - 473 °F @ 760 mmHg (for 1-Indanone)
Storage Temperature	0-8 °C

Note: Specific data for **7-Nitro-1-Indanone** is limited; some data is for the related compound 1-Indanone and should be used as a general guideline.[\[1\]](#)[\[2\]](#)

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is paramount when working with **7-Nitro-1-Indanone** to minimize exposure and prevent contamination.

## Engineering Controls and Preparation

- Fume Hood: All handling of solid **7-Nitro-1-Indanone** must be conducted within a certified chemical fume hood to minimize inhalation of dust particles.[\[3\]](#)[\[4\]](#)
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[\[1\]](#)[\[3\]](#)
- Spill Kit: An appropriate spill kit for solid chemical spills should be available in the laboratory.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves are required. Butyl rubber gloves are recommended for handling nitro compounds. <a href="#">[3]</a> Nitrile gloves may be used for incidental contact but should be replaced immediately upon contamination. <a href="#">[3]</a>
Eye and Face Protection	Chemical safety goggles that conform to EN 166 or OSHA 29 CFR 1910.133 standards must be worn at all times. <a href="#">[1]</a> <a href="#">[4]</a> A face shield is recommended when there is a significant risk of dust generation. <a href="#">[3]</a> <a href="#">[5]</a>
Skin and Body Protection	A flame-resistant lab coat should be worn and kept fully buttoned. <a href="#">[4]</a> Full-length pants and closed-toe shoes are mandatory. <a href="#">[3]</a> For tasks with a higher risk of splashing, a chemical-resistant apron should be considered. <a href="#">[3]</a>
Respiratory Protection	If working outside of a fume hood or if dust formation is likely, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used. <a href="#">[4]</a>

## Weighing and Transfer

- Perform all weighing and transfer operations within the fume hood to contain any dust.[3][4]
- Use a spatula that minimizes aerosolization to handle the solid carefully.
- Weigh the compound in a tared, sealed container.
- When transferring the solid to a reaction vessel, do so cautiously to avoid creating dust.[3]

## During the Experiment

- Keep all containers with **7-Nitro-1-Indanone** clearly labeled.
- Maintain the fume hood sash at the lowest practical height.[3]
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.[1]
- Wash hands thoroughly after handling the chemical, even if gloves were worn.[1]

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- Store at the recommended temperature of 0-8°C.
- Segregate from incompatible materials such as strong oxidizing agents.[6]

## Disposal Plan: Managing 7-Nitro-1-Indanone Waste

Proper disposal of chemical waste is critical for laboratory safety and environmental protection. All waste containing **7-Nitro-1-Indanone** must be treated as hazardous waste.[6]

## Waste Segregation and Collection

- Solid Waste: Dispose of all solid **7-Nitro-1-Indanone** waste and contaminated materials (e.g., gloves, weighing paper, paper towels) in a designated, labeled hazardous waste container.[3]

- Liquid Waste: If **7-Nitro-1-Indanone** is dissolved in a solvent, collect the solution in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams.<sup>[7]</sup>
- Sharps: Any contaminated sharps should be disposed of in a designated sharps container.

## Container Management

- Labeling: All hazardous waste containers must be clearly labeled with the words "HAZARDOUS WASTE" and the full chemical name of the contents.<sup>[7]</sup>
- Container Integrity: Use containers that are in good condition and compatible with the waste. <sup>[7]</sup> The original container can often be used for the main component of the waste.
- Keep Containers Closed: Waste containers must be kept tightly capped at all times, except when adding waste.<sup>[6][7]</sup>

## Storage of Hazardous Waste

- Store sealed and labeled waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.<sup>[6]</sup>
- The SAA should be under the control of laboratory personnel and away from general traffic.
- Store waste containers in secondary containment to prevent spills.<sup>[6]</sup>

## Disposal of Empty Containers

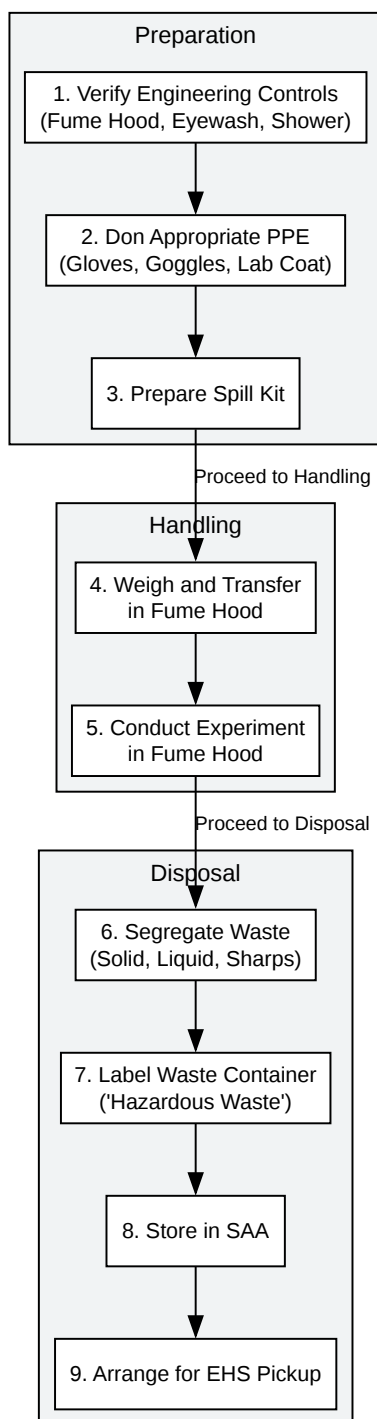
- Empty containers that held **7-Nitro-1-Indanone** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).<sup>[6]</sup>
- The rinsate must be collected and disposed of as hazardous waste.
- After triple-rinsing, the container can be disposed of according to institutional guidelines for decontaminated glassware or plastic.

## Arranging for Waste Pickup

- Follow your institution's procedures for hazardous waste pickup. This typically involves submitting a request to the Environmental Health & Safety (EHS) office.

## Experimental Workflow and Safety Protocol

## Workflow for Safe Handling and Disposal of 7-Nitro-1-Indanone



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Caption: A logical workflow for the safe handling and disposal of **7-Nitro-1-Indanone**.

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